

GKI-1 inhibitor cross-reactivity with other kinases

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Compound of Interest

Compound Name: GKI-1

Cat. No.: B2417914

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GKI-1 Inhibitor Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using the **GKI-1** inhibitor in their experiments.

Frequently Asked Questions (FAQs)

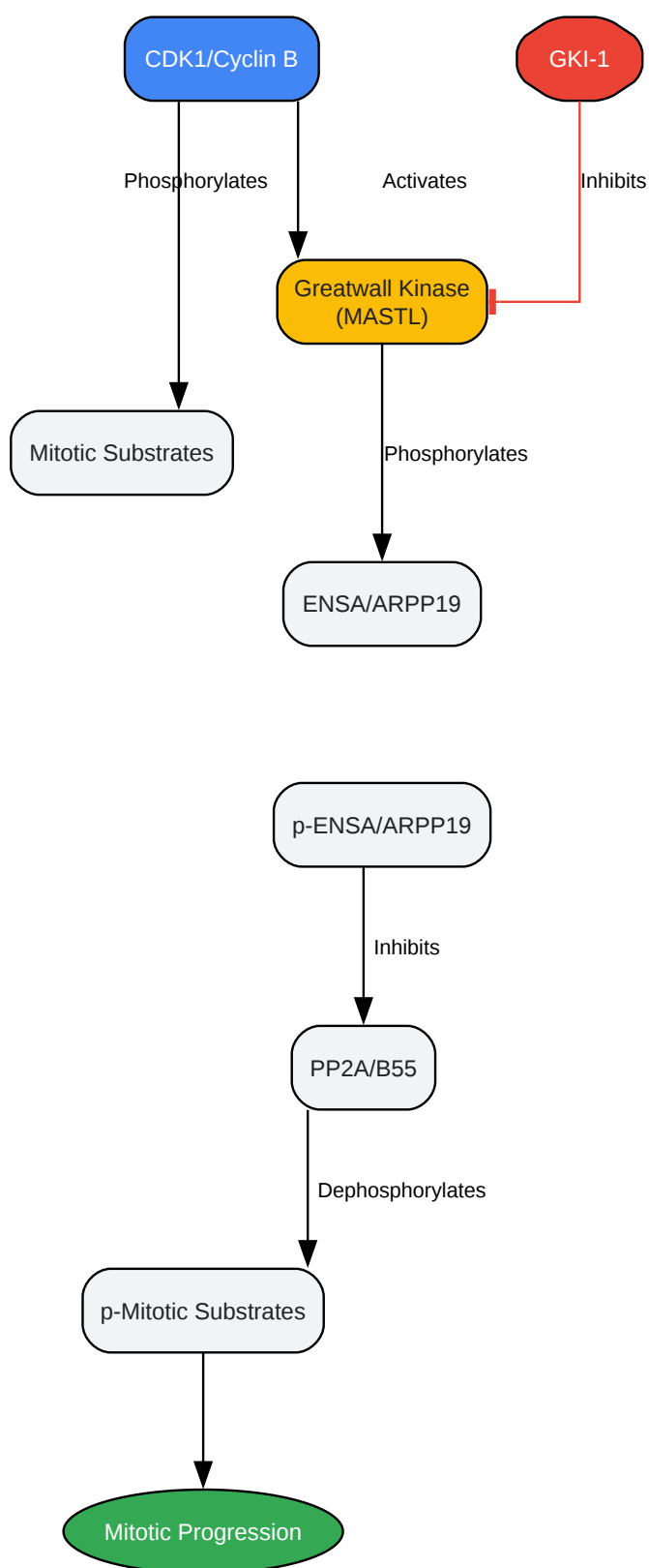
Q1: What is the primary target of the **GKI-1** inhibitor?

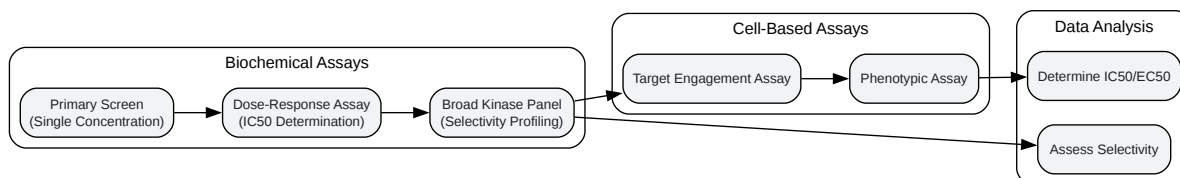
A1: **GKI-1** is a first-generation inhibitor of human Greatwall kinase (GWL), also known as Microtubule-associated serine/threonine kinase-like (MASTL).^[1] Greatwall kinase plays a critical role in the progression of mitosis.^[1]

Q2: What is the mechanism of action of Greatwall kinase?

A2: Greatwall kinase is a key regulator of mitotic entry. It phosphorylates substrates such as ENSA and ARPP19. Once phosphorylated, these proteins become potent inhibitors of the PP2A/B55 phosphatase complex. The inhibition of PP2A/B55 is crucial for maintaining the phosphorylated state of many mitotic proteins, thereby ensuring proper mitotic progression.^[1]

Below is a diagram illustrating the Greatwall kinase signaling pathway.





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References

- 1. Kinase-Independent Functions of MASTL in Cancer: A New Perspective on MASTL Targeting - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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